

# Spectroscopic Profile of N-Methylmorpholine Hydrochloride: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	<i>N-Methylmorpholine hydrochloride</i>
CAS No.:	3651-67-0
Cat. No.:	B1228857

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectral data for **N-Methylmorpholine hydrochloride** (NMM-HCl), a compound of significant interest in organic synthesis and pharmaceutical development. This document details expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside the experimental protocols for their acquisition.

## Chemical Structure and Properties

**N-Methylmorpholine hydrochloride** is the salt formed from the tertiary amine N-methylmorpholine and hydrochloric acid.

- Chemical Formula:  $C_5H_{12}ClNO$
- Molecular Weight: 137.61 g/mol
- CAS Number: 3651-67-0

## Spectral Data

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The following tables summarize the expected  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectral data for **N-Methylmorpholine hydrochloride**. It is important to note that the protonation of the nitrogen atom significantly influences the chemical shifts of the neighboring protons and carbons compared to the free base (N-Methylmorpholine).

Table 1:  $^1\text{H}$  NMR Spectral Data of **N-Methylmorpholine Hydrochloride**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Number of Protons	Assignment
~3.0 - 3.2	Singlet	3H	N-CH <sub>3</sub>
~3.2 - 3.5	Multiplet	4H	N-CH <sub>2</sub>
~3.8 - 4.1	Multiplet	4H	O-CH <sub>2</sub>

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration. The multiplets for the ring protons are due to complex spin-spin coupling.

Table 2:  $^{13}\text{C}$  NMR Spectral Data of **N-Methylmorpholine Hydrochloride**

Chemical Shift ( $\delta$ ) ppm	Assignment
~45 - 48	N-CH <sub>3</sub>
~52 - 55	N-CH <sub>2</sub>
~65 - 68	O-CH <sub>2</sub>

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration.

### Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **N-Methylmorpholine hydrochloride** is characterized by the following key absorption bands.

Table 3: IR Spectral Data of **N-Methylmorpholine Hydrochloride**

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
2950 - 3100	Strong	C-H stretch (alkane)
2400 - 2700	Broad, Strong	N <sup>+</sup> -H stretch (ammonium salt)
1450 - 1480	Medium	CH <sub>2</sub> bend
1100 - 1150	Strong	C-O-C stretch (ether)
1000 - 1050	Strong	C-N stretch

Data sourced from the NIST Chemistry WebBook.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments. For **N-Methylmorpholine hydrochloride**, the mass spectrum would show the molecular ion of the free base, N-Methylmorpholine, as the hydrochloride salt would dissociate in the ion source.

Table 4: Expected Mass Spectrometry Data for N-Methylmorpholine

m/z	Relative Intensity	Assignment
101	Moderate	[M] <sup>+</sup> (Molecular ion of N-Methylmorpholine)
100	High	[M-H] <sup>+</sup>
70	High	[M-CH <sub>2</sub> O] <sup>+</sup>
57	High	[C <sub>3</sub> H <sub>7</sub> N] <sup>+</sup>
42	High	[C <sub>2</sub> H <sub>4</sub> N] <sup>+</sup>

## Experimental Protocols

### NMR Spectroscopy

**Sample Preparation:** A sample of **N-Methylmorpholine hydrochloride** (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., D<sub>2</sub>O, DMSO-d<sub>6</sub>) in a 5 mm NMR tube. The choice of solvent is critical as it can influence chemical shifts.

**Instrumentation and Data Acquisition:** <sup>1</sup>H and <sup>13</sup>C NMR spectra are typically recorded on a 300, 400, or 500 MHz spectrometer. For <sup>1</sup>H NMR, standard parameters include a 30° pulse width, a relaxation delay of 1-2 seconds, and a sufficient number of scans to obtain a good signal-to-noise ratio. For <sup>13</sup>C NMR, a proton-decoupled sequence is used to simplify the spectrum, with a wider spectral width and a longer acquisition time.

### Infrared (IR) Spectroscopy

**Sample Preparation:** For solid samples like **N-Methylmorpholine hydrochloride**, the KBr pellet method is commonly used. A small amount of the sample is ground with dry potassium bromide (KBr) and pressed into a thin, transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used, where the sample is placed directly on the ATR crystal.

**Instrumentation and Data Acquisition:** A Fourier Transform Infrared (FTIR) spectrometer is used to record the spectrum. A background spectrum of the KBr pellet or the empty ATR crystal is first recorded and then subtracted from the sample spectrum. The spectrum is typically scanned over the range of 4000-400 cm<sup>-1</sup>.

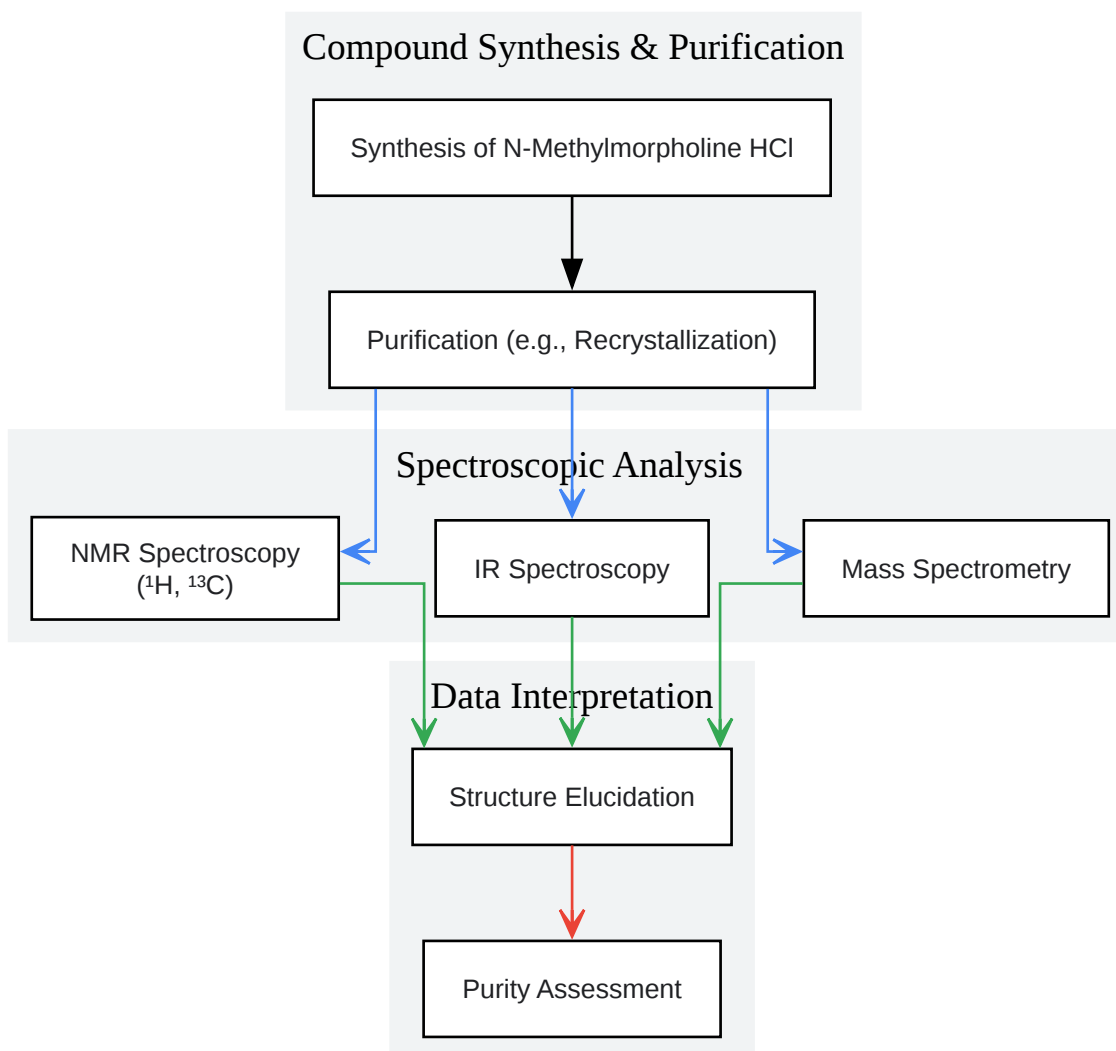
### Mass Spectrometry

**Sample Preparation:** A dilute solution of **N-Methylmorpholine hydrochloride** is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).

**Instrumentation and Data Acquisition:** The sample is introduced into the mass spectrometer via direct infusion or through a chromatographic system like Gas Chromatography (GC) or Liquid Chromatography (LC). Electron Ionization (EI) is a common ionization technique for volatile compounds. The mass analyzer (e.g., quadrupole, time-of-flight) separates the ions based on their mass-to-charge ratio, and a detector records their abundance.

## Workflow Visualization

The logical flow of spectroscopic analysis for a chemical compound like **N-Methylmorpholine hydrochloride** can be visualized as follows:



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Caption: Logical workflow for the spectroscopic analysis of a chemical compound.

This guide provides a foundational understanding of the spectral characteristics of **N-Methylmorpholine hydrochloride**. Researchers are encouraged to consult spectral databases and perform their own analyses for definitive characterization.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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